

Antimony Triethoxide: Molecular Weight and Formula

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Compound of Interest

Compound Name: Antimony triethoxide

Cat. No.: B078292

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Antimony triethoxide, a chemical compound used in various industrial applications, possesses a specific molecular structure and weight that are crucial for its handling and application in research and development.

The chemical formula for **antimony triethoxide** is $C_6H_{15}O_3Sb$.^{[1][2]} This formula indicates that each molecule is composed of six carbon atoms, fifteen hydrogen atoms, three oxygen atoms, and one antimony atom. An alternative representation of the formula is $Sb(OC_2H_5)_3$.^{[3][4]}

The molecular weight of **antimony triethoxide** is 256.94 g/mol.^{[1][2][4][5]} This value is a sum of the atomic weights of all the atoms present in a single molecule of the compound.

For researchers and professionals in drug development, precise knowledge of these properties is fundamental for stoichiometric calculations in chemical reactions and for the characterization of materials.

Property	Value
Molecular Formula	$C_6H_{15}O_3Sb$ or $Sb(OC_2H_5)_3$ ^{[1][2][3][4]}
Molecular Weight	256.94 g/mol ^{[1][2][4][5]}

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References

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